

CAS number and molecular structure of 1-Benzyl-5-oxopyrrolidine-3-carboxamide

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Compound of Interest

Compound Name: 1-Benzyl-5-oxopyrrolidine-3-carboxamide

Cat. No.: B1336060

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An In-depth Technical Guide to 1-Benzyl-5-oxopyrrolidine-3-carboxamide

This technical guide provides a comprehensive overview of **1-Benzyl-5-oxopyrrolidine-3-carboxamide**, including its chemical properties, synthesis, and biological relevance. The information is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Compound Identification and Properties

1-Benzyl-5-oxopyrrolidine-3-carboxamide is a derivative of the 5-oxopyrrolidine-3-carboxylic acid core structure. This class of compounds is recognized for its versatile applications in pharmaceutical and biochemical research.

Physicochemical Properties

The key identifying and physical properties of **1-Benzyl-5-oxopyrrolidine-3-carboxamide** and its parent carboxylic acid are summarized below.

Property	Value	Source
Compound Name	1-Benzyl-5-oxopyrrolidine-3-carboxamide	-
CAS Number	116041-19-1	[1]
Molecular Formula	C12H14N2O2	[1]
Physical Form	Solid	[1]
Purity	95%	[1]
InChI Key	GXFFGHGZXQWFHG-UHFFFAOYSA-N	[1]
Related Compound	1-Benzyl-5-oxopyrrolidine-3-carboxylic acid	-
CAS Number (Acid)	5733-86-8	[2]
Molecular Formula (Acid)	C12H13NO3	[2]
Molecular Weight (Acid)	219.24 g/mol	[2]
Melting Point (Acid)	142 - 146 °C	[2]
Appearance (Acid)	White to almost white crystalline powder	[2]

Synthesis and Experimental Protocols

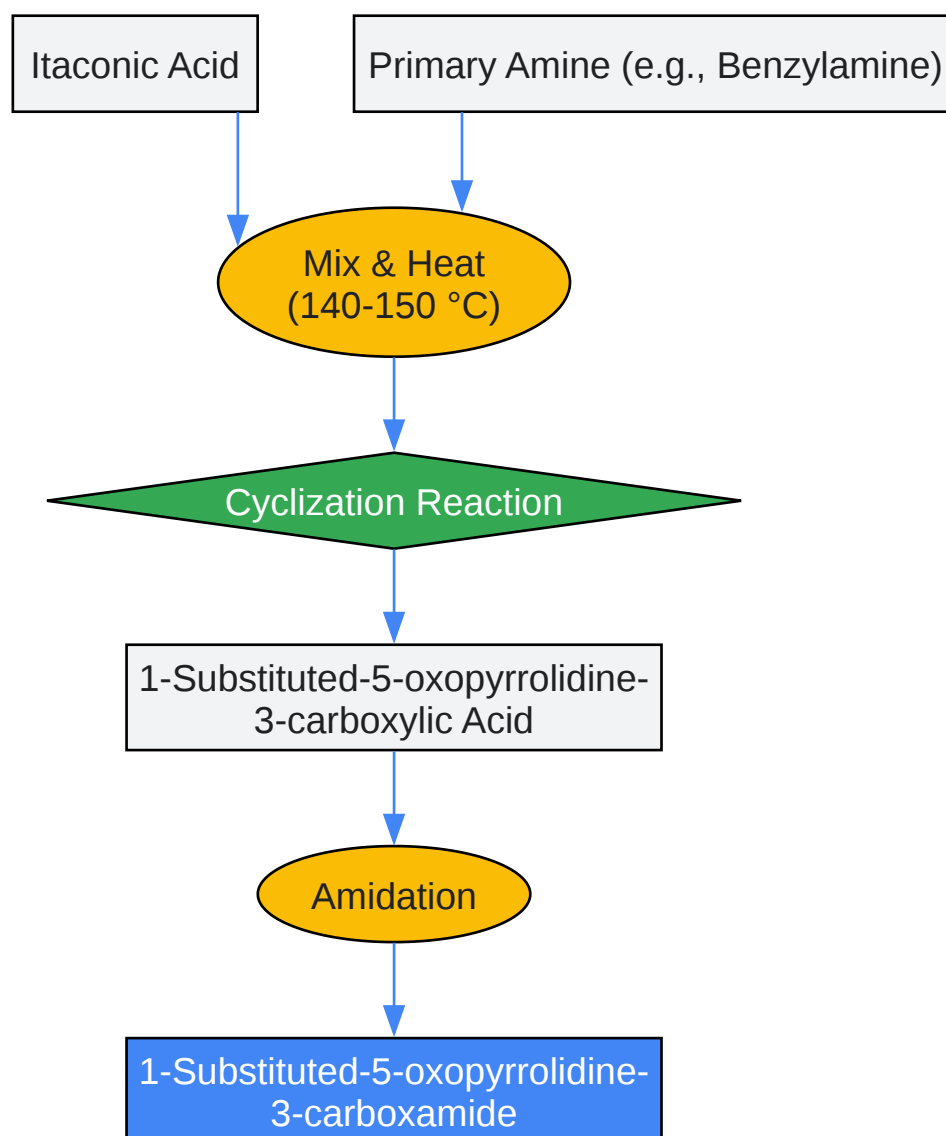
The synthesis of 5-oxopyrrolidine-3-carboxylic acid derivatives typically involves the cyclization of a suitable precursor with an amine.

General Synthesis of 1-Substituted 5-Oxopyrrolidine-3-Carboxylic Acids

A common method for synthesizing the core scaffold involves the reaction of itaconic acid with a primary amine.

Experimental Protocol:

- A mixture of itaconic acid and a primary amine (e.g., benzylamine for the benzyl derivative) is prepared.
- The reaction can be carried out under solvent-free conditions or with the addition of a solvent like acetic acid.
- The mixture is heated to a temperature range of 140–150 °C.[3]
- The reaction proceeds via cyclization to form the corresponding 1-substituted 5-oxopyrrolidine-3-carboxylic acid.[3]
- The resulting acid can then be further derivatized to the carboxamide through standard amidation procedures.



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General synthesis workflow for 5-oxopyrrolidine-3-carboxamides.

Biological Activity and Potential Applications

Derivatives of 5-oxopyrrolidine have demonstrated a wide range of biological activities, making them attractive scaffolds for drug discovery.

Neurological and Pain Disorders

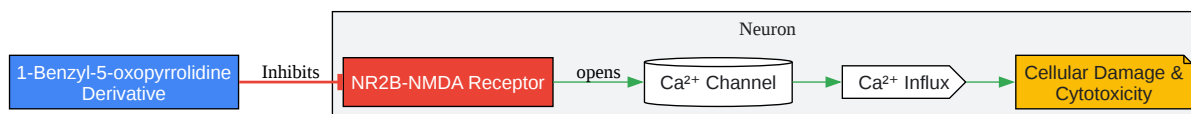
The 5-oxopyrrolidine-3-carboxamide scaffold is being investigated for its potential as an inhibitor of Nav1.8 voltage-gated sodium channels.^[4] These channels are primarily expressed

in sensory neurons and are implicated in various conditions including neuropathic pain, chronic itch, and inflammatory pain.[4] Inhibition of Nav1.8 is a promising strategy for the treatment of these disorders.[4]

Furthermore, structurally related compounds, specifically 1-benzyl-5-oxopyrrolidine-2-carboximidamide derivatives, have shown neuroprotective activities.[5] These compounds were found to protect against N-methyl-D-aspartic acid (NMDA)-induced cytotoxicity.[5]

Proposed Mechanism of Neuroprotection

Based on studies of related compounds, a potential mechanism of action involves the modulation of NMDA receptors. The binding of the compound to the NR2B subunit of the NMDA receptor can lead to a reduction in calcium (Ca^{2+}) influx, which is a key event in excitotoxicity.[5]



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Hypothetical neuroprotective signaling pathway.

Antimicrobial and Anticancer Activity

Other derivatives of the 5-oxopyrrolidine core have been synthesized and evaluated for their antibacterial and anticancer properties.[6][7][8] For instance, certain hydrazone derivatives have shown potent effects against various bacterial strains, including *Staphylococcus aureus* and *Escherichia coli*. [6] Some compounds have also demonstrated notable bactericidal properties and the ability to disrupt biofilms.[6] This highlights the broad therapeutic potential of the 5-oxopyrrolidine scaffold.

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References

- 1. 1-benzyl-5-oxopyrrolidine-3-carboxamide | 116041-19-1 [sigmaaldrich.com]
- 2. chemimpex.com [chemimpex.com]
- 3. researchgate.net [researchgate.net]
- 4. 5-Oxopyrrolidine-3-carboxamides as Nav1.8 Inhibitors for Treating Pain Disorders, Cough Disorders, and Acute and Chronic Itch Disorders - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Design, synthesis and biological evaluation of 1-benzyl-5-oxopyrrolidine-2-carboximidamide derivatives as novel neuroprotective agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Synthesis of 1-(2-Hydroxy-5-methylphenyl)-5-oxopyrrolidine-3-carboxylic Acid Derivatives as a Promising Scaffold Against Disease-Causing Bacteria Relevant to Public Health - PMC [pmc.ncbi.nlm.nih.gov]
- 7. mdpi.com [mdpi.com]
- 8. Synthesis of 1-(2-Hydroxyphenyl)- and (3,5-Dichloro-2-hydroxyphenyl)-5-oxopyrrolidine-3-carboxylic Acid Derivatives as Promising Scaffolds for the Development of Novel Antimicrobial and Anticancer Agents - PMC [pmc.ncbi.nlm.nih.gov]
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